

protocol for RH-5849 application in lab settings

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Compound of Interest

Compound Name: RH-5849

Cat. No.: B1680582

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Application Notes and Protocols for RH-5849

For Researchers, Scientists, and Drug Development Professionals

Introduction

RH-5849 is a pioneering nonsteroidal ecdysone agonist that mimics the function of the insect molting hormone, 20-hydroxyecdysone (20E).[1] Its high specificity for the ecdysone receptor (EcR) in certain insect orders, particularly Lepidoptera, makes it a valuable tool for studying insect endocrinology, developmental biology, and for the development of targeted pest control agents.[2][3] **RH-5849** and its analogs act by binding to the EcR, a nuclear receptor, which then forms a heterodimer with the ultraspiracle protein (USP).[4][5] This complex binds to ecdysone response elements (EcREs) on DNA, leading to the premature and uncoordinated activation of genes that regulate molting. This ultimately results in a lethal, abortive molt.[2][3] In laboratory settings, **RH-5849** is instrumental in inducing ecdysone-responsive gene expression, studying hormone receptor interactions, and assessing the impact of endocrine disruption on insect development and cell lines.

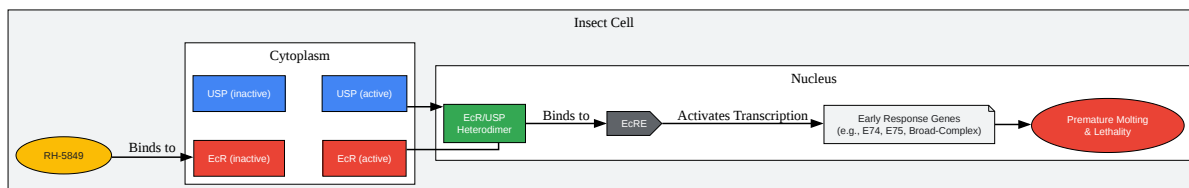
Mechanism of Action

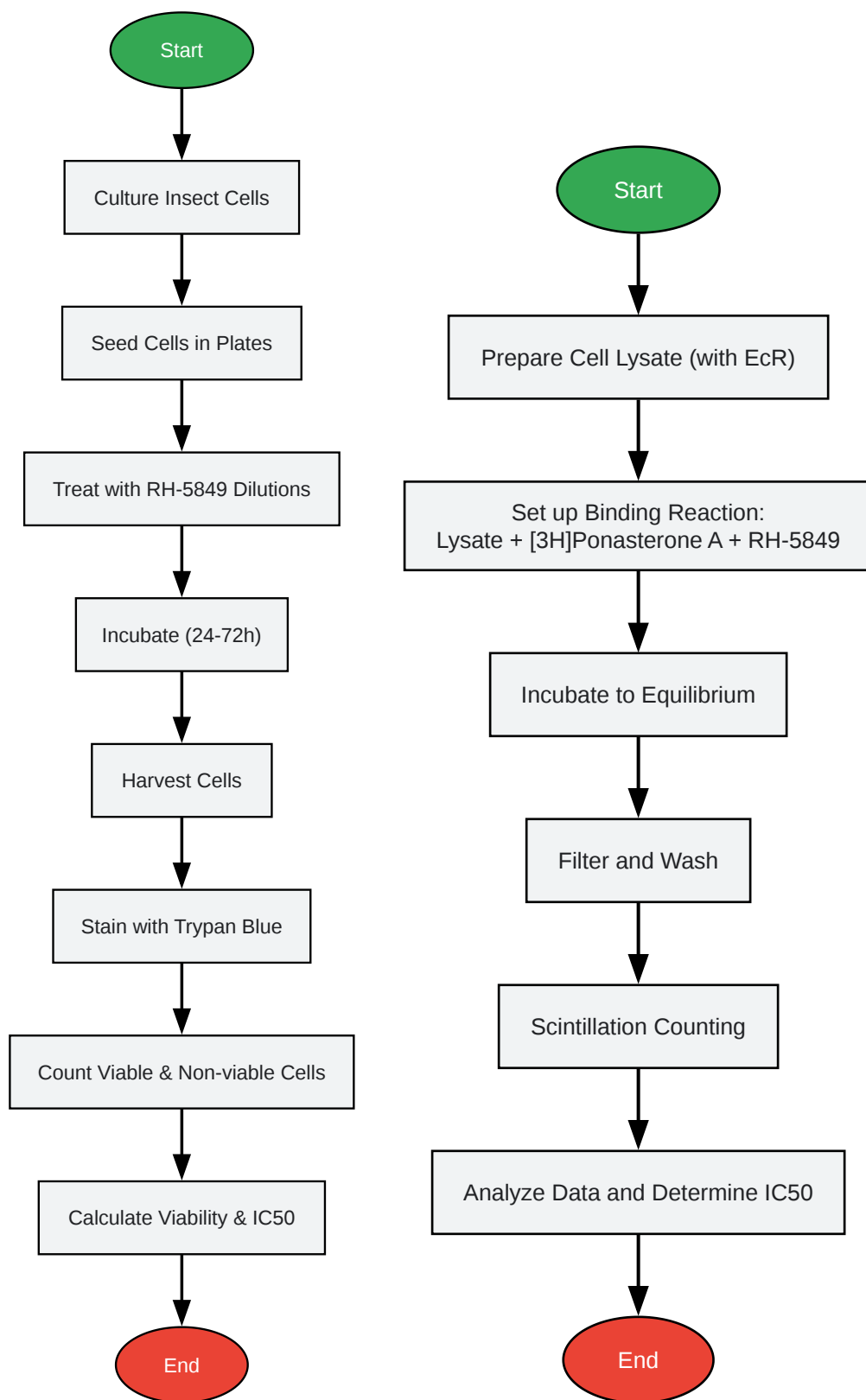
RH-5849 functions as a potent agonist of the ecdysone receptor. Unlike its steroidal counterpart, 20-hydroxyecdysone, **RH-5849** exhibits greater metabolic stability and bioavailability in target insects.[2] The binding of **RH-5849** to the ligand-binding domain of EcR induces a conformational change that promotes the heterodimerization of EcR with USP. This activated EcR/USP complex translocates to the nucleus and binds to specific DNA sequences known as ecdysone response elements (EcREs) in the promoter regions of target genes. This

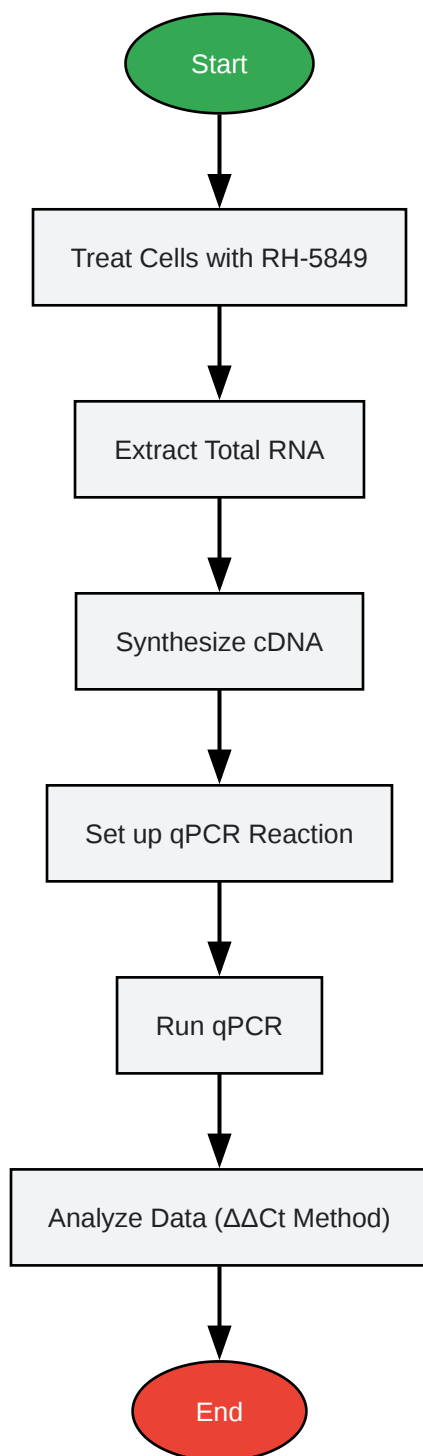
binding event initiates the transcription of a cascade of "early" and "late" response genes that are critical for the molting process. The untimely activation of this genetic program by **RH-5849** leads to a variety of developmental defects, including cessation of feeding, premature head capsule apolysis, and incomplete ecdysis, ultimately resulting in insect mortality.[3]

Signaling Pathway

The signaling pathway initiated by **RH-5849** is central to its biological activity. The following diagram illustrates the key steps in this pathway, from receptor binding to the transcriptional activation of target genes.







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